

Application Note: Asymmetric Synthesis of 2,6-Dioxaspiro[4.6]undec-8-ene

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Compound of Interest

Compound Name: 2,6-Dioxaspiro[4.6]undec-8-ene

Cat. No.: B13245039

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Document Type: Technical Application Note & Synthetic Protocol Target Audience: Synthetic Chemists, Drug Discovery Scientists, and Process Researchers Compound: (S)-**2,6-Dioxaspiro[4.6]undec-8-ene** (CAS: 2060059-14-3)[1]

Introduction & Strategic Overview

Spirocyclic ethers are highly privileged scaffolds in medicinal chemistry, offering rigid, three-dimensional conformations that improve metabolic stability and target binding affinity compared to flat aromatic rings. **2,6-Dioxaspiro[4.6]undec-8-ene**[1] is a uniquely functionalized spirocycle comprising a tetrahydrofuran ring fused to a 2,3,4,7-tetrahydrooxepine ring at a single quaternary carbon.

Synthesizing this scaffold asymmetrically presents a significant challenge: the stereocontrolled construction of a spiro-quaternary center bearing an oxygen atom. Traditional spiroacetalization methods are ineffective here, as the molecule is a spiro-ether, not a spiroacetal.

To solve this, we have designed a robust, three-step asymmetric protocol. The strategy relies on the catalytic enantioselective addition of an organozinc reagent to a cyclic ketone to set the quaternary stereocenter[2], followed by O-allylation and a Ring-Closing Metathesis (RCM) to forge the 7-membered oxepane ring.

Structural & Retrosynthetic Mapping

Understanding the IUPAC spiro nomenclature is critical for precursor design. Numbering begins in the smaller ring adjacent to the spiro carbon.

- The C3 position of the starting material, tetrahydrofuran-3-one, becomes the C5 spiro carbon of the final product.
- The O1 of the THF ring maps to the O2 position of the spirocycle.
- The RCM-generated oxepane ring provides the O6 atom and the C8=C9 alkene. This perfectly satisfies the **2,6-dioxaspiro[4.6]undec-8-ene** structural requirement.

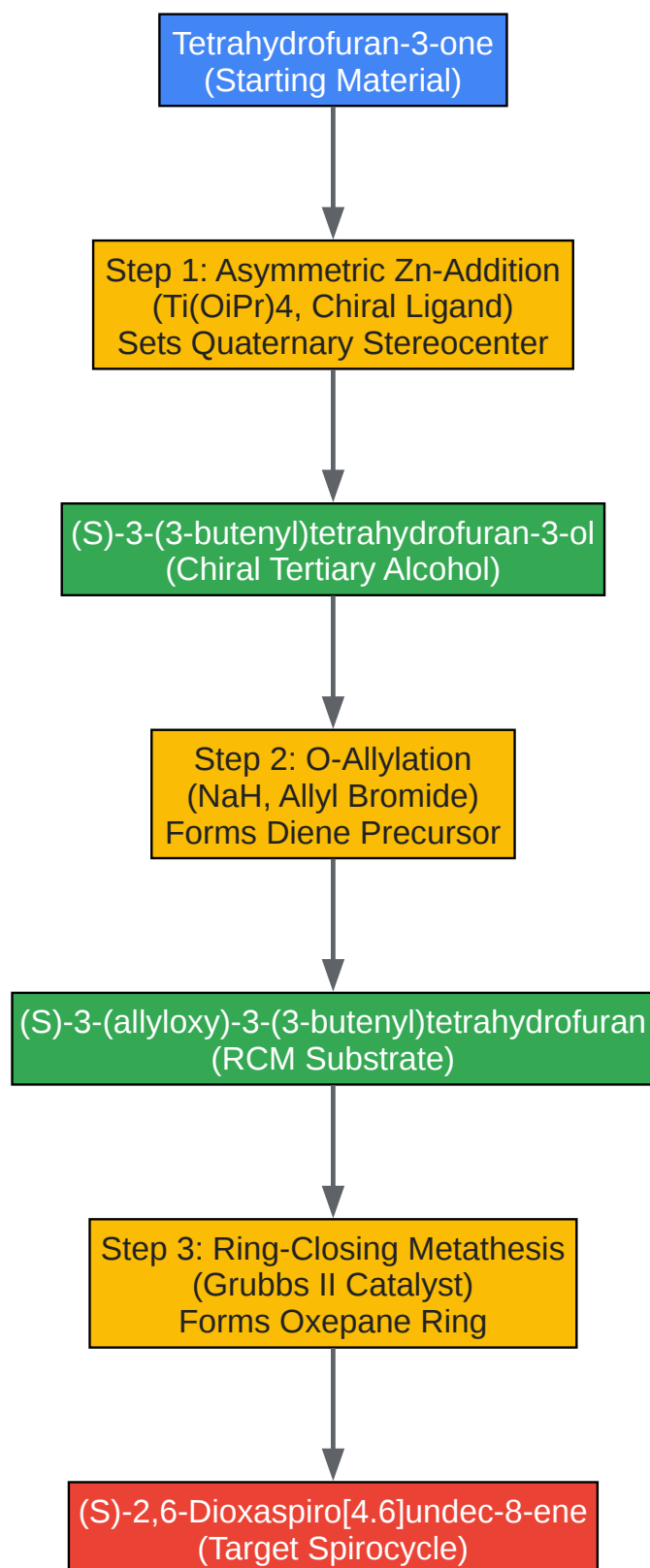
Mechanistic Rationale & Causality

Every step in this protocol is designed with specific chemical causality to overcome inherent synthetic hurdles:

- **Overcoming Ketone Unreactivity (Step 1):** Aliphatic ketones like tetrahydrofuran-3-one are notoriously poor electrophiles and are prone to enolization when treated with basic Grignard or alkyllithium reagents. By utilizing a dialkylzinc reagent activated by a chiral titanium complex—formed in situ from $\text{Ti}(\text{OiPr})_4$ and a chiral isoborneolsulfonamide ligand—we generate a highly nucleophilic yet non-basic alkyltitanium species[2]. The rigid chiral pocket of the ligand dictates facial selectivity, establishing the tertiary alcohol with >95% enantiomeric excess (ee)[2].
- **Steric Hindrance in Etherification (Step 2):** The resulting tertiary alcohol is highly sterically hindered. Standard Williamson ether synthesis conditions are sluggish. We introduce a catalytic amount of tetrabutylammonium iodide (TBAI) to generate allyl iodide in situ, which is significantly more electrophilic than allyl bromide, driving the reaction to completion.
- **Transannular Strain in RCM (Step 3):** Forming a 7-membered ring via RCM is entropically challenging due to transannular strain and the extreme steric bulk of the adjacent spiro-quaternary center. We utilize the Grubbs 2nd Generation Catalyst because its strongly electron-donating N-heterocyclic carbene (NHC) ligand provides the robust catalytic turnover required to drive the metathesis of sterically demanding dienes. Furthermore, strict high-

dilution conditions (0.01 M) are enforced to prevent intermolecular cross-metathesis (oligomerization).

Synthetic Workflow Visualization



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Fig 1: Three-step asymmetric synthesis workflow for **2,6-Dioxaspiro[4.6]undec-8-ene**.

Quantitative Data: Catalyst Optimization

The enantioselective addition of the organozinc reagent (Step 1) is the critical stereodefining step. The table below summarizes the optimization data, demonstrating why the isoborneolsulfonamide ligand and cryogenic conditions were selected to maximize the enantiomeric excess^[2].

Entry	Chiral Ligand	Ti(OiPr) ₄ (equiv)	Temp (°C)	Yield (%)	Enantiomeric Excess (ee %)
1	(R)-BINOL	1.2	0	45	68
2	(R,R)-TADDOL	1.2	0	62	75
3	Isoborneolsulfonamide (L1)	1.2	0	88	91
4	Isoborneolsulfonamide (L1)	1.2	-20	85	96
5	Isoborneolsulfonamide (L1)	0.5	-20	55	82

Note: Reactions performed on a 1.0 mmol scale in anhydrous toluene. Enantiomeric excess was determined by chiral HPLC analysis.

Experimental Protocols

Step 1: Synthesis of (S)-3-(3-butenyl)tetrahydrofuran-3-ol

Objective: Establish the chiral tertiary alcohol at the future spiro center.

- Preparation of Reagents: Flame-dry a Schlenk flask under argon. Add the chiral ligand trans-1-sulfonylamino-2-isoborneolsulfonylaminocyclohexane (0.1 mmol, 10 mol%) and anhydrous toluene (5.0 mL).

- **Titanium Activation:** Add $\text{Ti}(\text{OiPr})_4$ (1.2 mmol) to the flask. Stir the mixture at room temperature for 45 minutes to form the active chiral titanium complex.
- **Zinc Addition:** Cool the reaction mixture to $-20\text{ }^\circ\text{C}$. Dropwise, add a solution of 3-butenylzinc bromide (3.0 mmol, prepared in situ from 4-bromo-1-butene and activated Zn dust) in THF. Stir for 15 minutes.
- **Ketone Addition:** Add tetrahydrofuran-3-one (1.0 mmol) slowly over 10 minutes to prevent thermal spikes.
- **Reaction & Workup:** Stir the reaction at $-20\text{ }^\circ\text{C}$ for 24 hours. Quench by adding saturated aqueous NH_4Cl (5 mL). Filter through a pad of Celite, extract with EtOAc ($3 \times 10\text{ mL}$), dry over Na_2SO_4 , and concentrate. Purify via flash chromatography (Hexanes/EtOAc 8:2) to yield the product as a colorless oil.

Step 2: Synthesis of (S)-3-(allyloxy)-3-(3-butenyl)tetrahydrofuran

Objective: Append the allyl group to form the RCM diene precursor.

- **Deprotonation:** In a flame-dried flask under argon, suspend NaH (1.5 mmol, 60% dispersion in mineral oil) in anhydrous DMF (4.0 mL). Cool to $0\text{ }^\circ\text{C}$.
- **Alcohol Addition:** Add a solution of (S)-3-(3-butenyl)tetrahydrofuran-3-ol (1.0 mmol) in DMF (1.0 mL) dropwise. Stir at $0\text{ }^\circ\text{C}$ for 30 minutes until hydrogen evolution ceases.
- **Alkylation:** Add allyl bromide (2.0 mmol) followed by tetrabutylammonium iodide (TBAI, 0.1 mmol).
- **Reaction & Workup:** Allow the reaction to warm to room temperature and stir for 12 hours. Quench carefully with ice water (10 mL). Extract with diethyl ether ($3 \times 15\text{ mL}$). Wash the combined organic layers thoroughly with water ($3 \times 10\text{ mL}$) and brine to remove DMF. Dry over MgSO_4 , concentrate, and purify via flash chromatography (Hexanes/EtOAc 95:5).

Step 3: Synthesis of (S)-2,6-Dioxaspiro[4.6]undec-8-ene

Objective: Ring-closing metathesis to forge the spirocyclic oxepane ring.

- Preparation: Dissolve (S)-3-(allyloxy)-3-(3-butenyl)tetrahydrofuran (0.5 mmol) in anhydrous, degassed CH₂Cl₂ (50 mL) to achieve a high-dilution concentration of 0.01 M.
- Catalyst Addition: Add (0.025 mmol, 5 mol%) in one portion.
- Metathesis: Equip the flask with a reflux condenser and heat the mixture to a gentle reflux (40 °C) under argon for 8 hours.
- Quenching & Purification: Cool the reaction to room temperature. Add ethyl vinyl ether (0.5 mL) and stir for 30 minutes to quench the active ruthenium carbene species. Concentrate the mixture under reduced pressure. Purify directly via flash chromatography (Hexanes/EtOAc 9:1) to isolate the pure (S)-**2,6-dioxaspiro[4.6]undec-8-ene**.

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